

Potential off-target effects of GSK547 in cellular models

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Compound of Interest

Compound Name: GSK547

Cat. No.: B607846

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Technical Support Center: GSK547

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of **GSK547** in cellular models. It is intended for researchers, scientists, and drug development professionals.

Troubleshooting Guides

Issue: Unexpected Phenotypes or Conflicting Results

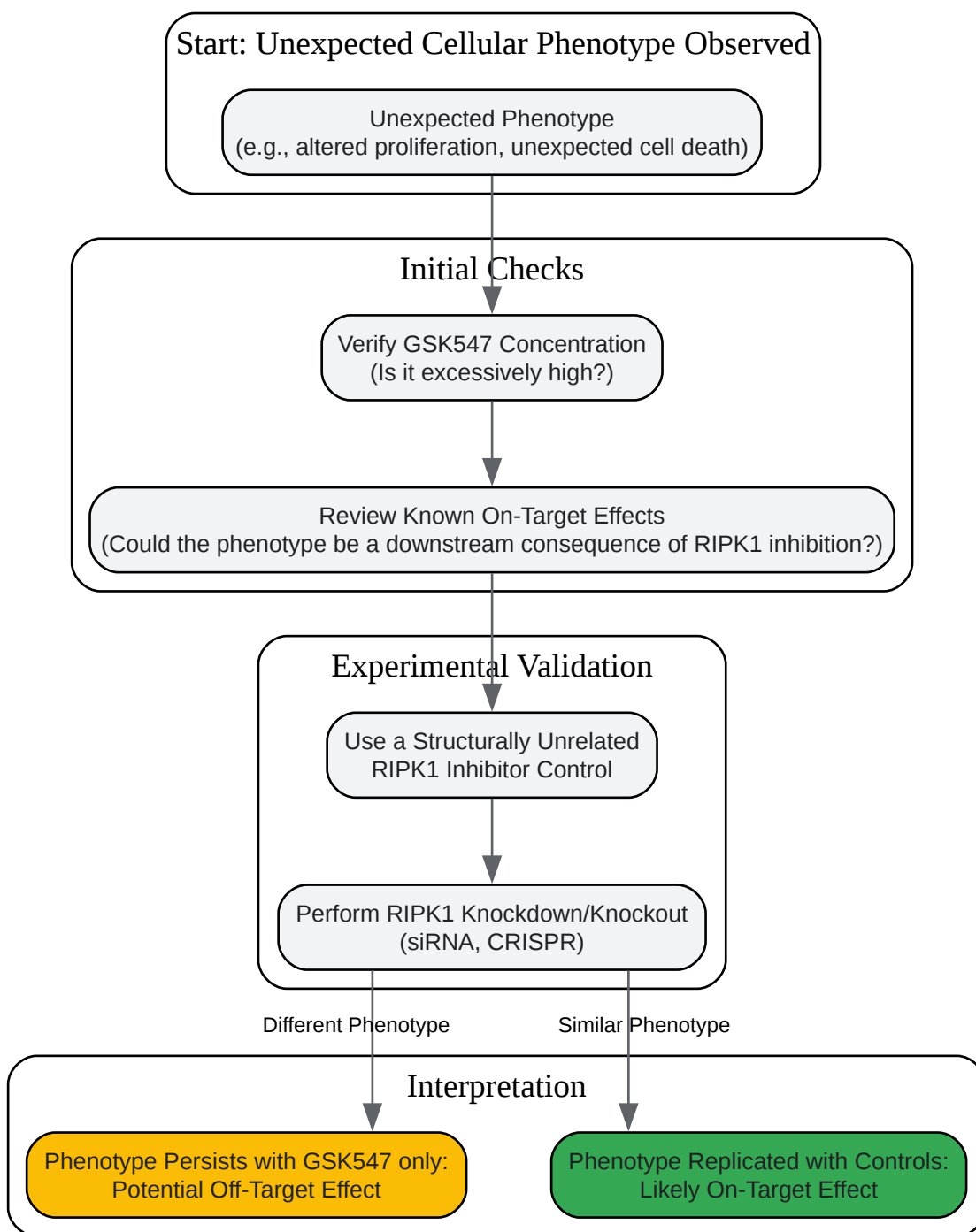
Researchers may occasionally observe cellular responses that are not immediately reconcilable with the known function of RIPK1 inhibition. This guide provides a structured approach to troubleshooting such observations.

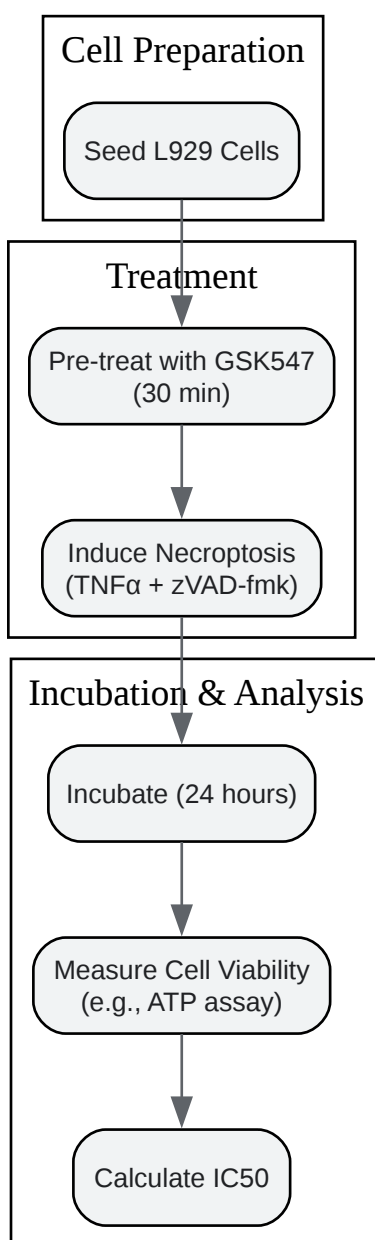
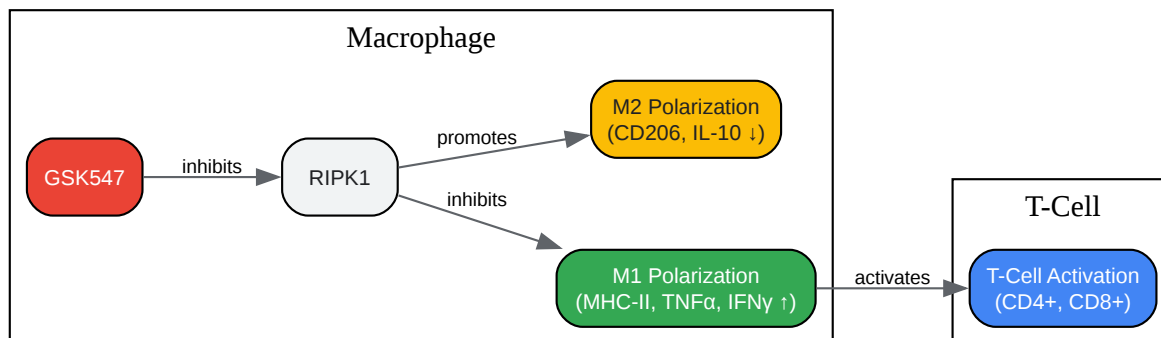
Table 1: Quantitative Data on Potential Context-Dependent Effects of **GSK547**

Parameter	Cell/Animal Model	GSK547 Concentration/Dose	Duration of Treatment	Observed Effect	Potential Interpretation	Citation
Atherosclerotic Plaque Area	ApoE ^{-/-} mice	10 mg/kg/day (in diet)	2 weeks	Reduced plaque area, suppressed inflammation (MCP-1, IL-1 β , TNF- α), and reduced monocyte infiltration.	On-target anti-inflammatory effect of RIPK1 inhibition.	[1]
Atherosclerotic Plaque Area	ApoE ^{-/-} mice	10 mg/kg/day (in diet)	4 weeks	Exacerbated atherosclerosis, increased macrophages and lipid deposition in plaques.	Potential off-target or context-dependent effect on lipid metabolism and foam cell formation.	[1]

Macrophage Phenotype	Bone Marrow-Derived Macrophages (BMDMs)	Not specified	Not specified	Upregulation of MHC-II, TNF α , and IFN γ ; reduction of CD206, IL-10, and TGF β .	On-target immunomodulatory effect, polarizing macrophages to an M1-like phenotype. [2]
T-Cell Activation	Pancreatic Ductal Adenocarcinoma (PDA) model	Not specified	Not specified	Increased pan-T cell infiltration and activation (upregulation of CD44, CD69, PD-1, ICOS, IFN γ , and TNF α).	On-target effect secondary to macrophage reprogramming. [3]
Cell Viability	L929 cells (co-treated with TNF α and zVAD)	IC50 of 32 nM	24 hours	Reduced cell viability.	On-target inhibition of RIPK1-dependent necroptosis. [4]

Logical Flow for Troubleshooting Unexpected Results





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